

Hosenkoside C: A Technical Overview for Researchers

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Compound of Interest

Compound Name: *Hosenkoside C*

Cat. No.: *B10830303*

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This whitepaper provides a comprehensive technical guide on **Hosenkoside C**, a significant baccharane glycoside isolated from the seeds of *Impatiens balsamina*.^[1] This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, and outlining a path for future research into its biological activities.

Core Chemical Identifiers

A clear and unambiguous identification of **Hosenkoside C** is critical for research and development. The compound is registered under the following identifiers:

Identifier	Value
CAS Number	156764-83-9[1][2][3][4][5][6]
IUPAC Name	(2R,3R,4S,5S,6R)-2- [[[(1R,2S,4aR,4bR,6aS,7R,8R,10aR,10bR,12aR) -2-[(2R,3R,4S,5S,6R)-4,5-dihydroxy-6- (hydroxymethyl)-3-[(2S,3R,4S,5S,6R)-3,4,5- trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxyoxan- 2-yl]oxy-7-hydroxy-8-(hydroxymethyl)-8-[(Z)-5- hydroxy-4-methylpent-3-enyl]-1,4a,10a,10b- tetramethyl-3,4,4b,5,6,6a,7,9,10,11,12,12a- dodecahydro-2H-chrysen-1-yl]methoxy]-6- (hydroxymethyl)oxane-3,4,5-triol[2][6]
Molecular Formula	C ₄₈ H ₈₂ O ₂₀ [2][3][4]
Molecular Weight	979.16 g/mol [4]
Synonyms	HosenkosideC, HY-N2251, AKOS037515120, AC-34211, CS-0019576[2]

Physicochemical Properties

Understanding the physicochemical properties of **Hosenkoside C** is essential for designing experimental protocols and formulation studies.

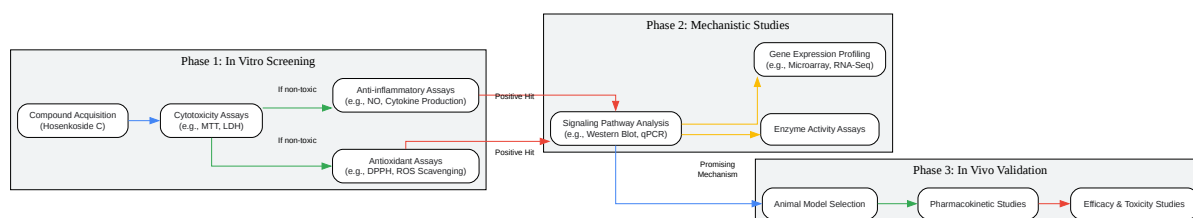
Property	Value/Description
Appearance	White to off-white solid[1]
Purity	Typically >98%[2][4]
Solubility	Soluble in DMSO (≥ 100 mg/mL)[1][2]
Storage	Recommended at -20°C, sealed, and protected from moisture and light. For solutions in solvent, -80°C for up to 6 months is advised.[1]

Biological Context and Potential

Hosenkoside C is a triterpenoid saponin isolated from *Impatiens balsamina*, a plant with a history in traditional medicine.[2][7] Preliminary research and the activities of related compounds from the same plant suggest several areas of therapeutic interest. Extracts from *Impatiens balsamina* have demonstrated immunomodulatory properties, and other triterpenoidal glycosides have shown inhibitory effects on nitric oxide (NO) production in vitro, indicating potential anti-inflammatory activity.[7] Furthermore, **Hosenkoside C** has been noted for its potential to regulate blood pressure by relaxing blood vessels and improving endothelial function.[2] Its potent antioxidant properties are attributed to its triterpenoid structure, enabling it to scavenge free radicals and reduce oxidative stress.[2]

Proposed Experimental Workflow for Investigating Hosenkoside C

The following diagram outlines a logical workflow for the systematic investigation of the biological activities of **Hosenkoside C**, from initial screening to more in-depth mechanistic studies.

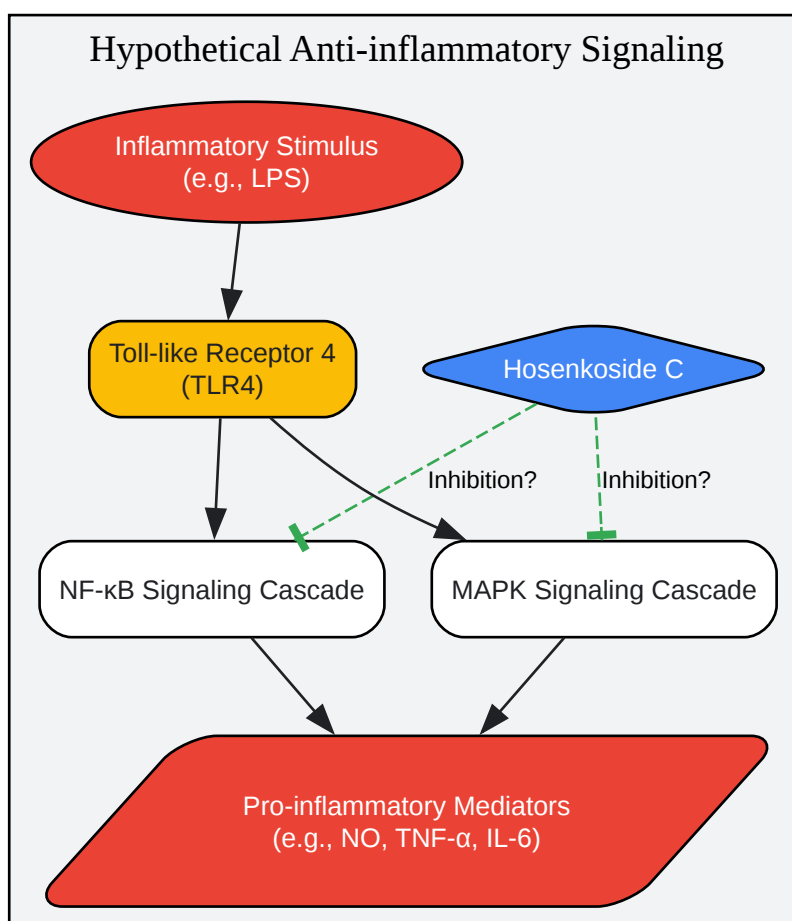


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Caption: A proposed experimental workflow for the biological evaluation of **Hosenkoside C**.

Potential Signaling Pathway Involvement

Based on the known activities of triterpenoid saponins and extracts from *Impatiens balsamina*, a hypothetical signaling pathway that could be modulated by **Hosenkoside C** in the context of inflammation is presented below. This serves as a starting point for mechanistic investigations.



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Caption: A hypothetical signaling pathway for the anti-inflammatory action of **Hosenkoside C**.

Methodological Considerations for Future Research

To build upon the existing knowledge, detailed experimental protocols are required. While specific studies on **Hosenkoside C** are limited, methodologies for assessing related

compounds provide a robust framework.

Structural Elucidation: The structural determination of the aglycone of **Hosenkoside C**, known as Hosenkol C, was achieved through acidic hydrolysis to cleave the glycosidic bonds.[7] Subsequent analysis of Hosenkol C and the parent glycoside relied on one-dimensional (1D) and two-dimensional (2D) Nuclear Magnetic Resonance (NMR) spectroscopy.[7]

Future Directions: A significant opportunity exists for dedicated research into the specific biological activities of **Hosenkoside C**. The current scientific literature lacks detailed, evidence-based studies on its direct anti-inflammatory and antioxidant properties.[7] Future investigations should focus on quantifying its ability to inhibit pro-inflammatory cytokine production, attenuate nitric oxide generation, and elucidate its mechanisms of free radical scavenging and modulation of endogenous antioxidant enzyme systems.[7] Such research is crucial to validate the therapeutic potential of this compound.

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